

# Proper Disposal Procedures for JA310

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## Compound of Interest

Compound Name: JA310

Cat. No.: B10862171

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This guide provides essential safety and logistical information for the proper disposal of **JA310**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on the available Safety Data Sheet (SDS) for PLEXUS® MA310 Adhesive, a flammable and hazardous material. It is crucial to distinguish this product from the chemical compound **JA310** (CAS 3022928-90-8), a potent MST3 inhibitor, for which specific disposal information is not readily available. For the latter, users should consult their institution's environmental health and safety (EHS) office for guidance.

## I. Safety and Hazard Information

PLEXUS® MA310 Adhesive is classified as a hazardous substance. All personnel handling this material must be familiar with its potential hazards and the necessary safety precautions.

### A. Hazard Identification:

- Flammability: Highly flammable liquid and vapor[1][2].
- Health Hazards:
  - Causes skin irritation[1][2][3].
  - May cause an allergic skin reaction[1][2][3].
  - Causes serious eye irritation[1][3].
  - Harmful if inhaled[1].

- May cause respiratory irritation[1][2].
- Suspected of causing cancer[3].

#### B. Personal Protective Equipment (PPE):

Before handling **JA310** adhesive, ensure the following personal protective equipment is worn:

PPE Category	Specification
Eye/Face Protection	Wear protective eyeglasses or chemical safety goggles[4].
Skin Protection	Wear protective gloves and clothing to prevent skin contact[1][3].
Respiratory Protection	Use only outdoors or in a well-ventilated area. If necessary, use an approved dust respirator[1][4].

## II. Disposal Procedures

Proper disposal of **JA310** adhesive and its containers is critical to prevent environmental contamination and ensure safety.

#### A. General Disposal Guidelines:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations[1][3].
- Do not dispose of liquid waste in dumpsters, as it is not permitted at municipal landfills[5].
- Contact your institution's Environmental Safety and Health (ESH) office to schedule a pickup for chemical waste.

#### B. Step-by-Step Disposal of **JA310** Adhesive:

- Containment: Absorb any spills with a non-combustible, absorbent material[2].

- **Collection:** Collect the absorbed waste and place it in a designated, properly labeled hazardous waste container.
- **Labeling:** Ensure the hazardous waste container is clearly labeled with its contents ("Hazardous Waste: PLEXUS® MA310 Adhesive") and the accumulation start date[1].
- **Storage:** Store the waste container in a well-ventilated, designated hazardous waste satellite accumulation area within your lab or a facility storage room[1]. Keep the container tightly closed and away from heat, sparks, open flames, and other ignition sources[1].
- **Pickup:** Contact your ESH office to arrange for the pickup and final disposal of the hazardous waste.

#### C. Disposal of Empty Containers:

- Empty containers may be placed in the regular trash only if no freestanding liquids remain and all disposal requirements on the label are met[5].
- The container label must be defaced or removed to indicate that it no longer contains hazardous material[5].
- If rinsing the container is necessary to remove the hazard, the rinsate must be managed as hazardous waste[5].

## III. Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

#### A. Spill Cleanup:

- Ensure the lab has proper PPE and appropriate clean-up materials readily available.
- For small spills, use spill kits to contain the material[6].
- Turn off any ignition sources if the material is flammable[6].
- Dispose of the waste material with other hazardous waste[6].

## B. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Do not rub eyes. Gently rinse with clean water for at least 15 minutes. Seek immediate medical attention[4].
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. Get medical attention if irritation persists[2].
Inhalation	Remove the person to fresh air. Apply artificial respiration if needed. Obtain medical assistance[4].
Ingestion	Obtain immediate first aid or medical assistance[4].

## IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **JA310** adhesive.



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### JA310 Adhesive Disposal Workflow

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## References

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- To cite this document: BenchChem. [Proper Disposal Procedures for JA310]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10862171#ja310-proper-disposal-procedures>]

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